

1-Fluorododecane safety data sheet and handling precautions

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Compound of Interest

Compound Name: 1-Fluorododecane

Cat. No.: B1294772

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An In-depth Technical Guide to the Safe Handling of 1-Fluorododecane

For researchers, scientists, and drug development professionals, the safe handling of chemical reagents is paramount. This guide provides a comprehensive overview of the safety data, handling precautions, and emergency procedures for **1-Fluorododecane** (CAS No: 334-68-9), a long-chain 1-fluoroalkane.^{[1][2]}

Chemical Identification

Proper identification is the first step in ensuring chemical safety. **1-Fluorododecane** is also known by several synonyms.^[3]

Identifier	Value
CAS Number	334-68-9 ^{[1][3]}
EC Number	206-381-1 ^[3]
Molecular Formula	C ₁₂ H ₂₅ F ^{[1][3]}
Molecular Weight	188.33 g/mol ^[3]
Synonyms	Dodecyl fluoride, n-Dodecyl fluoride ^{[1][3][4]}

Physical and Chemical Properties

Understanding the physical and chemical properties of a substance is crucial for safe storage and handling.

Property	Value
Melting Point	-13°C[1]
Boiling Point	225-227°C[1][5]
Density	0.807 g/mL at 25°C[1]
Flash Point	106.1°C (223.0°F) - closed cup
Refractive Index	n _{20/D} 1.42[1]

Hazard Identification and GHS Classification

1-Fluorododecane is classified as a hazardous substance.[6] The Globally Harmonized System (GHS) classification provides a clear understanding of its potential dangers.

GHS Classification	Details
Signal Word	Danger[3][6]
Pictograms	GHS06 (Skull and Crossbones)[1]
Hazard Statements	H300: Fatal if swallowed.[3][6] H413: May cause long lasting harmful effects to aquatic life.[3][6]
Hazard Classes	Acute Toxicity, Oral (Category 2)[6]. Hazardous to the aquatic environment, long-term hazard (Category 4).[6]
Precautionary Statements	P264: Wash skin thoroughly after handling.[3][6] P270: Do not eat, drink or smoke when using this product.[6] P273: Avoid release to the environment.[6] P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor/physician.[3] P321: Specific treatment (see supplemental first aid instructions on this label).[6] P330: Rinse mouth.[6] P405: Store locked up.[6] P501: Dispose of contents/container to an approved waste disposal plant.[6]

Toxicological Data

Toxicological information is critical for assessing health risks. Data on **1-Fluorododecane** is limited, but acute toxicity has been determined.

Toxicity	Value
Acute Toxicity	LD50 Intraperitoneal - Mouse - 2.5 mg/kg[3]

No data is available for skin corrosion/irritation, serious eye damage/eye irritation, respiratory or skin sensitization, germ cell mutagenicity, carcinogenicity, or reproductive toxicity.[3]

Experimental and Handling Protocols

Adherence to strict protocols is essential to minimize risk when working with **1-Fluorododecane**.

General Handling Protocol

This protocol outlines the standard procedure for handling **1-Fluorododecane** in a laboratory setting.

- Engineering Controls: Always handle the compound within a certified chemical fume hood to minimize inhalation exposure.^[7] Ensure safety showers and eyewash stations are readily accessible.^[7]
- Pre-Use Inspection: Before use, carefully inspect the container for any damage or leaks.^[7]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.^[3] Use equipment tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU).^[3]
 - Skin Protection: Handle with compatible chemical-resistant gloves (e.g., nitrile rubber).^[7] Gloves must be inspected prior to use.^[3] Use proper glove removal technique to avoid skin contact.^[3] Wear a lab coat or a chemical-resistant apron.^{[3][7]}
 - Respiratory Protection: If a risk assessment shows air-purifying respirators are necessary, use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges as a backup to engineering controls.^[3]
- Safe Handling Practices: Avoid contact with skin, eyes, and clothing.^[3] Avoid inhalation of vapor or mist.^[3] Keep the container tightly closed when not in use.^{[3][7]} Do not eat, drink, or smoke in the handling area.^[6]
- Hygiene: Wash hands thoroughly before breaks and immediately after handling the product.^[3]

Accidental Release (Spill) Protocol

In the event of a spill, follow these steps to contain and clean the release safely.

- Evacuate: Evacuate unnecessary personnel from the immediate area.[8]
- Ventilate: Ensure adequate ventilation.[3]
- Personal Protection: Wear appropriate PPE, including respiratory protection.[3] Avoid breathing vapors, mist, or gas.[3]
- Containment: Prevent further leakage or spillage if it is safe to do so.[3] Do not let the product enter drains.[3]
- Cleanup:
 - Absorb the spill with an inert, non-combustible material (e.g., vermiculite, sand, or earth). [7]
 - Collect the absorbed material and place it into a suitable, labeled, and closed container for hazardous waste disposal.[3][7]
- Post-Cleanup: Ventilate the area and wash the spill site after the material pickup is complete. [7]

Emergency Procedures

Immediate and appropriate first aid is critical in case of exposure.

First Aid Measures

- General Advice: Consult a physician.[3] Show this safety data sheet to the doctor in attendance.[3]
- If Inhaled: Move the person into fresh air.[3] If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a physician.[3]
- In Case of Skin Contact: Immediately wash off with soap and plenty of water.[3] Take the victim immediately to the hospital and consult a physician.[3]
- In Case of Eye Contact: Flush eyes with water as a precaution for at least 15 minutes.[3]

- If Swallowed: Do NOT induce vomiting.[8] Never give anything by mouth to an unconscious person.[3] Rinse mouth with water and immediately call a poison center or doctor.[3]

Firefighting Measures

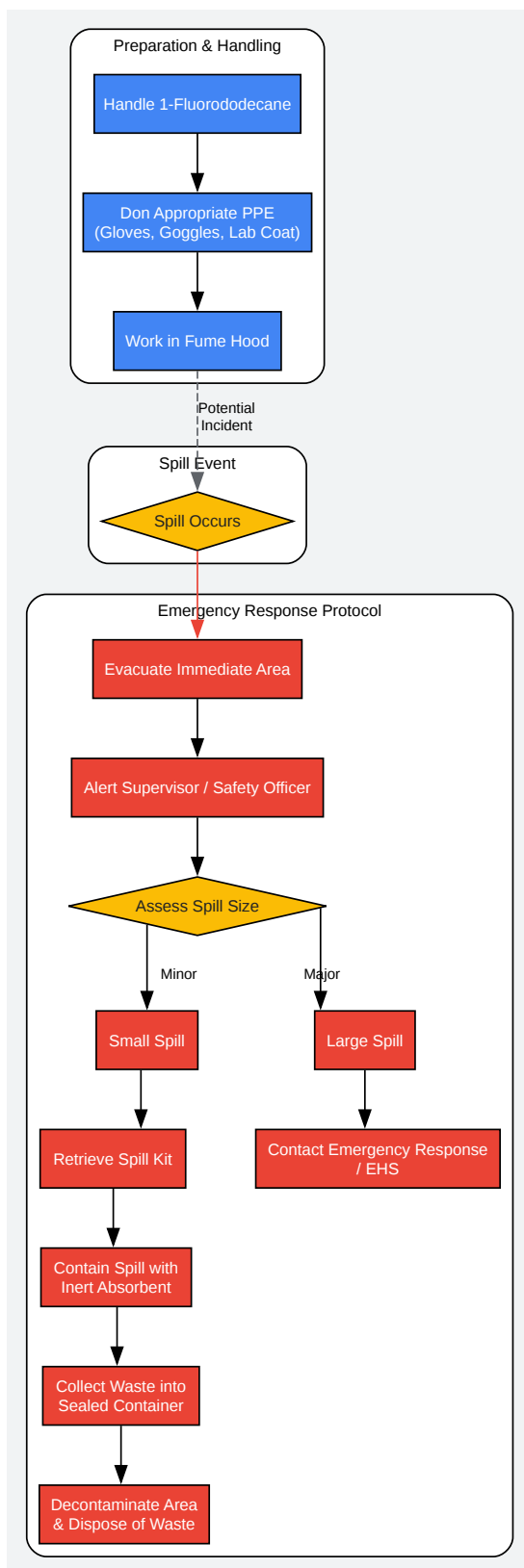
Firefighting Information	Details
Suitable Extinguishing Media	Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3]
Special Hazards	Combustion may produce carbon oxides and hydrogen fluoride.[3][8] The substance is combustible.[3]
Firefighter Protection	Wear a self-contained breathing apparatus (SCBA) for firefighting if necessary.[3]

Storage and Disposal

- Storage: Store in a cool, dry, and well-ventilated place.[3] Keep the container tightly closed. [3] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[3] Store locked up.[6] The designated storage class is 6.1A (Combustible, acute toxic Cat. 1 and 2 / very toxic hazardous materials).
- Disposal: Waste materials must be disposed of in accordance with national and local regulations.[9] Dispose of contaminated materials and containers as hazardous waste.[3]

Workflow for Handling and Emergency Response

The following diagram illustrates the logical workflow for safely managing a **1-Fluorododecane** spill.



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Caption: Emergency response workflow for a **1-Fluorododecane** spill.

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